

Application Notes and Protocols for Studying SOX30 Function

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These application notes provide detailed protocols for researchers, scientists, and drug development professionals to investigate the function of the SRY-Box Transcription Factor 30 (SOX30). The included assays are designed to elucidate its role as a transcription factor, its impact on key signaling pathways, and its protein-protein interactions.

Introduction to SOX30

SRY-Box Transcription Factor 30 (SOX30) is a member of the SOX family of transcription factors, characterized by a highly conserved High Mobility Group (HMG) DNA-binding domain. [1][2] Emerging research has highlighted the multifaceted roles of SOX30 in various biological processes, including spermatogenesis and cancer.[1][3][4] In many cancers, SOX30 acts as a tumor suppressor, often silenced by epigenetic mechanisms such as DNA methylation. Its functional activities include the transcriptional regulation of key signaling pathways, notably the p53 and Wnt/ β -catenin pathways, thereby influencing cell proliferation, apoptosis, and metastasis.

These protocols provide a framework for characterizing the molecular functions of SOX30 using established cell-based assays.

Data Presentation: The Impact of SOX30 on Target Gene Expression



The following tables summarize the quantitative effects of SOX30 expression on its direct and indirect target genes, as determined by various cellular assays.

Table 1: SOX30-Mediated Regulation of the p53 Signaling Pathway

Target Gene	Cell Line	SOX30 Manipulatio n	Fold Change in mRNA Expression	Assay	Reference
p53	A549	Overexpressi on	~2.5-fold increase	RT-qPCR	
p53	H460	Overexpressi on	~3.0-fold increase	RT-qPCR	
BAX	A549	Overexpressi on	~3.5-fold increase	RT-qPCR	
PMAIP1	A549	Overexpressi on	~4.0-fold increase	RT-qPCR	
p21	A549	Overexpressi on	~3.0-fold increase	RT-qPCR	

Table 2: SOX30-Mediated Regulation of the Wnt/β-catenin Signaling Pathway

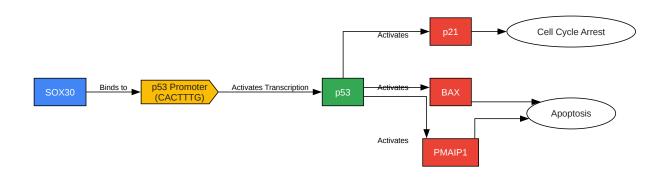


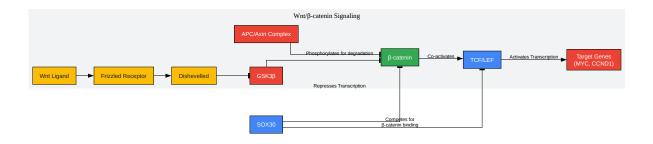
Target Gene	Cell Line	SOX30 Manipulatio n	Fold Change in mRNA Expression	Assay	Reference
β-catenin (CTNNB1)	A549	Overexpressi on	~0.4-fold decrease	RT-qPCR	
MYC	A549	Overexpressi on	~0.3-fold decrease	RT-qPCR	
CCND1	A549	Overexpressi on	~0.5-fold decrease	RT-qPCR	
MMP2	A549	Overexpressi on	~0.4-fold decrease	RT-qPCR	
MMP7	A549	Overexpressi on	~0.2-fold decrease	RT-qPCR	
ММР9	A549	Overexpressi on	~0.3-fold decrease	RT-qPCR	

Signaling and Experimental Workflow Visualizations

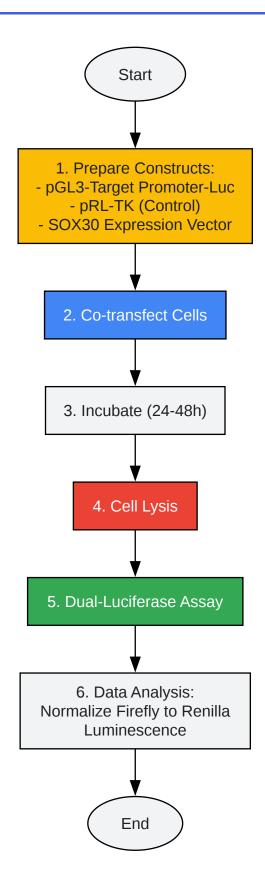
To clarify the molecular interactions and experimental procedures, the following diagrams are provided.











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